

benchmarking "Anticancer agent 197" against standard chemotherapy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anticancer agent 197

Cat. No.: B12363583

[Get Quote](#)

References

- 1. Cross-Reacting Material 197, a Specific Inhibitor of HB-EGF, and Its Anticancer Effects | Basic & Clinical Cancer Research [bccr.tums.ac.ir]
- 2. CRM197 (nontoxic diphtheria toxin): effects on advanced cancer patients - PMC [pmc.ncbi.nlm.nih.gov]
- 3. businesswire.com [businesswire.com]
- 4. Study Details - Gilead Clinical Trials [gileadclinicaltrials.com]
- 5. targetedonc.com [targetedonc.com]
- 6. Facebook [cancer.gov]
- 7. mskcc.org [mskcc.org]
- To cite this document: BenchChem. [benchmarking "Anticancer agent 197" against standard chemotherapy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12363583#benchmarking-anticancer-agent-197-against-standard-chemotherapy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com